

# Application Notes and Protocols for In Vivo Administration of cIAP1-Targeting PROTACs

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## Compound of Interest

Compound Name: *cIAP1 Ligand-Linker Conjugates 2*

Cat. No.: *B15144221*

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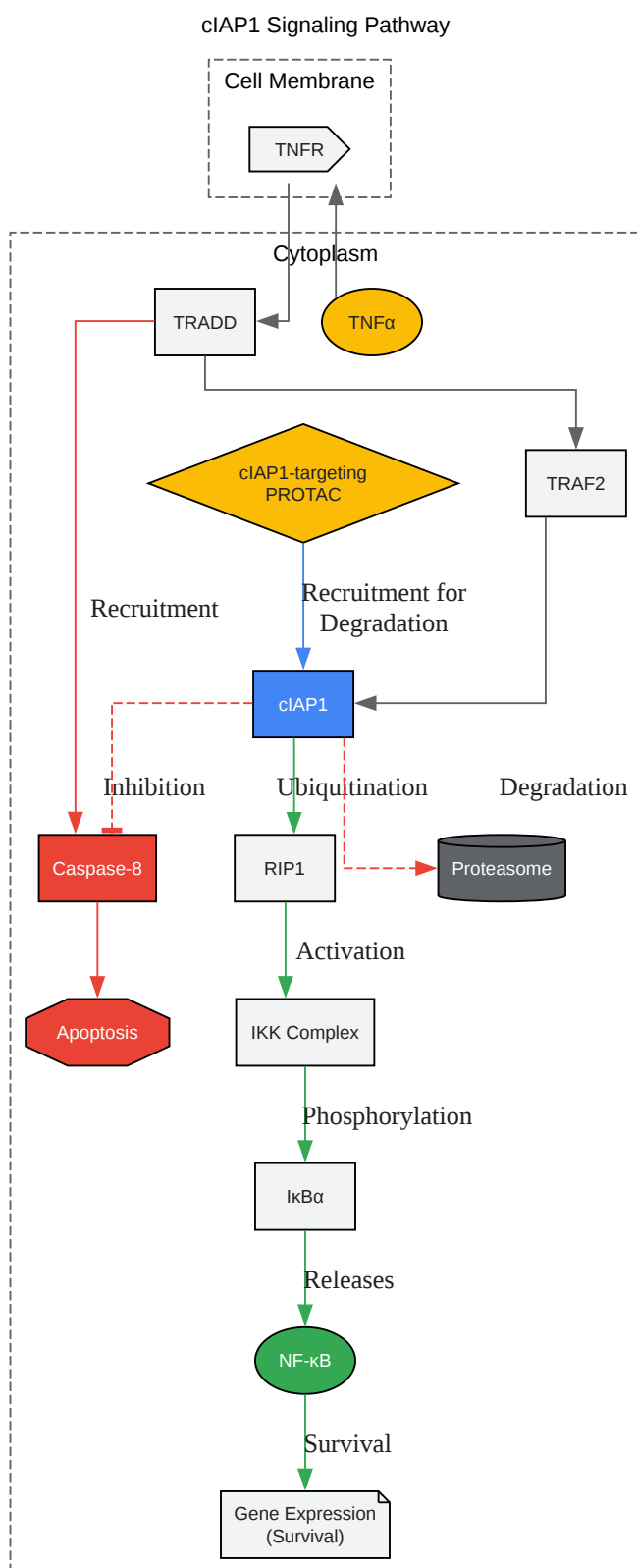
## Introduction

Proteolysis-targeting chimeras (PROTACs) represent a revolutionary therapeutic modality designed to hijack the cell's ubiquitin-proteasome system for the targeted degradation of pathogenic proteins. PROTACs that recruit the E3 ubiquitin ligase cIAP1 (Cellular Inhibitor of Apoptosis Protein 1), often referred to as SNIPERs (Specific and Nongenetic IAP-dependent Protein Erasers), are of particular interest due to the dual action of degrading a specific protein of interest and concurrently inducing the auto-ubiquitination and degradation of cIAP1, an important regulator of apoptosis and NF- $\kappa$ B signaling. This dual mechanism presents a promising strategy for cancer therapy.

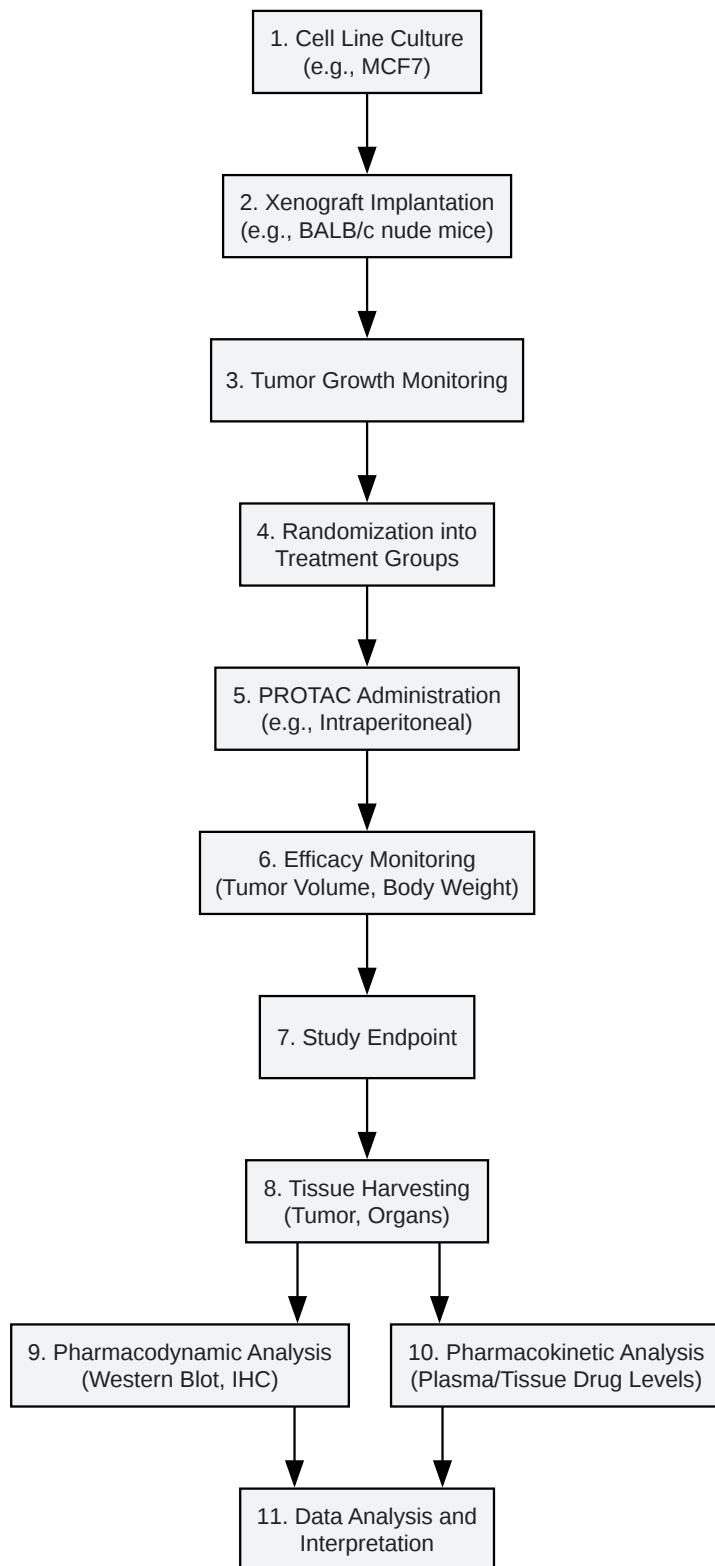
These application notes provide a comprehensive guide to the in vivo administration and evaluation of cIAP1-targeting PROTACs, with a focus on xenograft models. The protocols and data presented are synthesized from published studies and are intended to serve as a detailed resource for researchers in the field.

## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathway of cIAP1 and a typical experimental workflow for the in vivo evaluation of a cIAP1-targeting PROTAC.



## In Vivo PROTAC Evaluation Workflow

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